

Application Notes and Protocols for CCF642

Stock Solution Preparation

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Compound of Interest

Compound Name: CCF642

Cat. No.: B15606540

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Introduction

CCF642 is a potent and covalent inhibitor of protein disulfide isomerases (PDI), with a reported IC₅₀ of 2.9 μ M.[1][2] It has demonstrated significant anti-multiple myeloma activity by inducing acute endoplasmic reticulum (ER) stress, leading to apoptosis.[1][3][4][5][6] Proper preparation of **CCF642** stock solutions is critical for obtaining accurate and reproducible results in in-vitro assays. This document provides a detailed protocol for the preparation, storage, and handling of **CCF642** stock solutions.

Data Presentation

The following table summarizes the key quantitative data for **CCF642**:

Property	Value	Source(s)
Molecular Weight	378.45 g/mol	[3]
Formula	C ₁₅ H ₁₀ N ₂ O ₄ S ₃	[3]
Appearance	Solid Powder	
Purity	>98% (HPLC)	
Solubility in DMSO	≥ 30 mg/mL (79.27 mM) or 15 mg/mL (39.63 mM)	[1][3]
Insoluble in	Water, Ethanol	[3]
Storage (Solid)	-20°C for up to 3 years	[3]
Storage (Stock Solution)	-80°C for up to 1 year; -20°C for up to 1 month	[3]

Experimental Protocols

Materials

- **CCF642** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Equipment

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat
- Fume hood

- -20°C and -80°C freezers

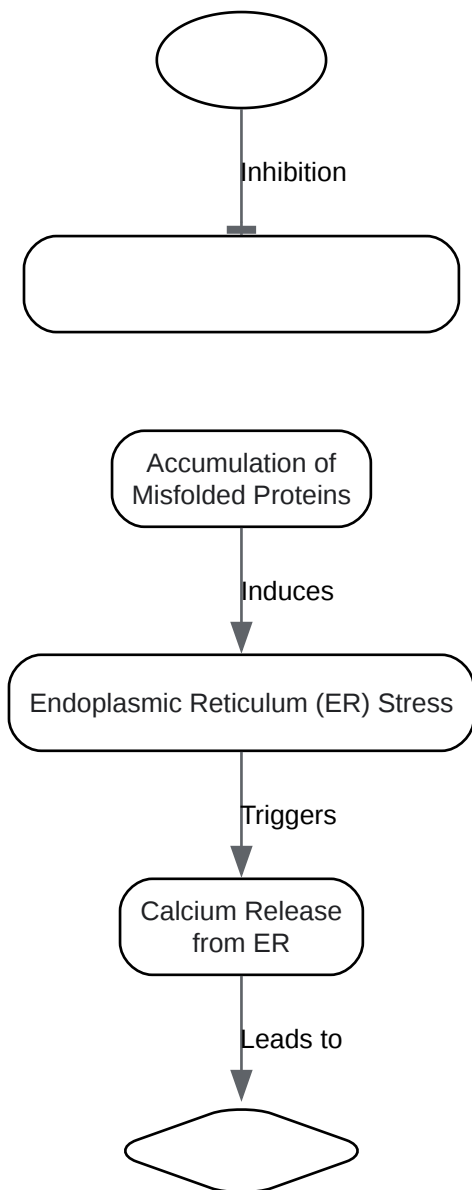
Stock Solution Preparation Protocol (10 mM Example)

- **Pre-weighing Preparations:** Before handling **CCF642**, ensure all necessary PPE is worn. All procedures should be performed in a fume hood.
- **Weighing **CCF642**:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **CCF642** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.785 mg of **CCF642**.
- **Solvent Addition:** Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **CCF642** powder. For the 10 mM example, add 1 mL of DMSO. It is crucial to use a newly opened bottle of anhydrous DMSO, as the presence of moisture can reduce the solubility of **CCF642**.^{[1][3]}
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the **CCF642** is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[3] Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^[3]
- **Working Solution Preparation:** When needed for an in-vitro assay, thaw a single aliquot of the stock solution at room temperature. Further dilute the stock solution to the desired final concentration using the appropriate cell culture medium or assay buffer. It is important to note that direct dilution of a high concentration DMSO stock into an aqueous buffer may cause precipitation. A serial dilution approach is often recommended.

Mandatory Visualizations

Signaling Pathway of CCF642 Action

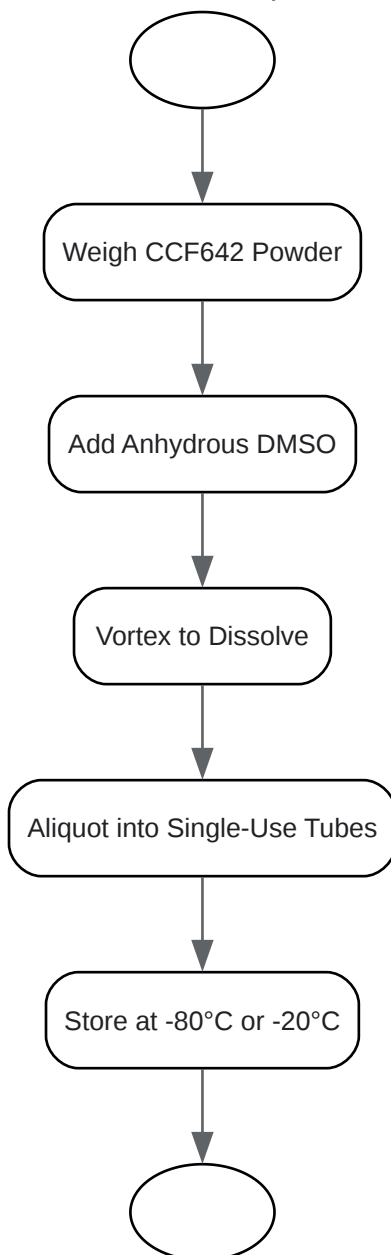
CCF642 Mechanism of Action

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Caption: A diagram illustrating the inhibitory effect of **CCF642** on PDI, leading to ER stress and apoptosis.

Experimental Workflow for Stock Solution Preparation

CCF642 Stock Solution Preparation Workflow



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Caption: A workflow diagram outlining the key steps for preparing **CCF642** stock solutions.

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